

Why is PF-4708671 activating AMPK in my experiment?

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Compound of Interest

Compound Name: PF-7006

Cat. No.: B15609006

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Technical Support Center: PF-4708671

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using PF-4708671.

Troubleshooting Guide: Unexpected AMPK Activation

Issue: You are observing activation of AMP-activated protein kinase (AMPK), measured for instance by increased phosphorylation of AMPK at Threonine 172 or its substrate ACC at Serine 79, after treating your cells with PF-4708671, a compound you are using as a specific p70 ribosomal S6 kinase 1 (S6K1) inhibitor.

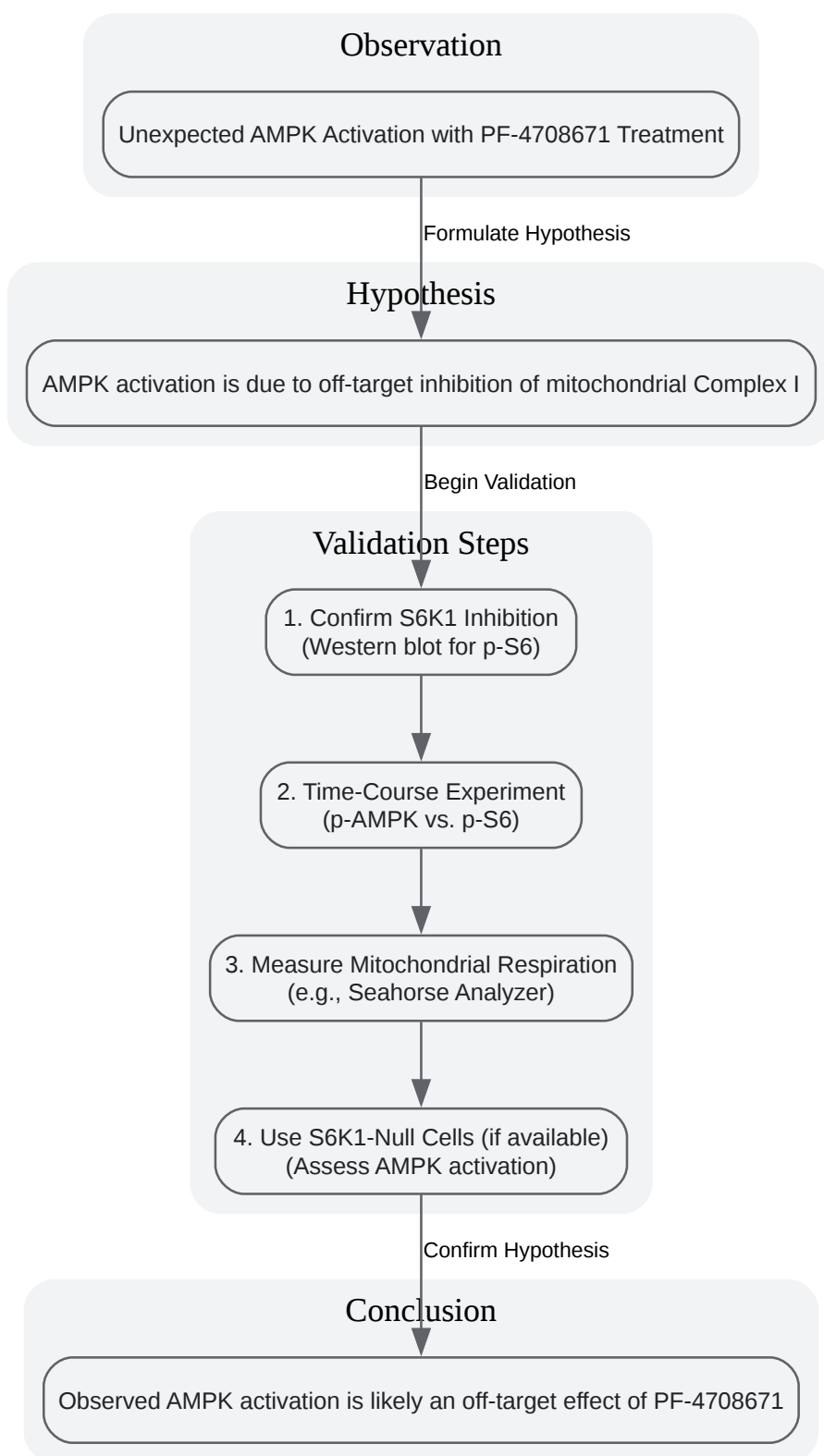
Potential Cause: Off-Target Effect on Mitochondria

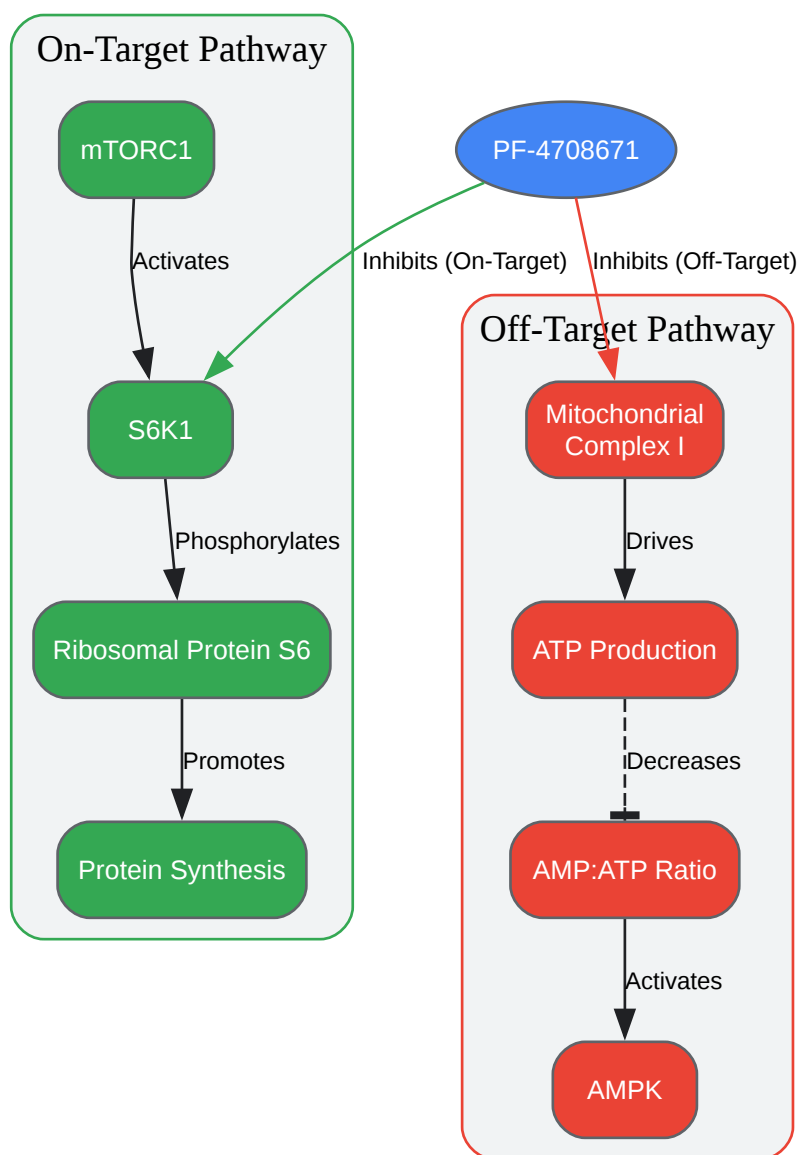
Contrary to its intended and highly specific inhibitory effect on S6K1, PF-4708671 has been shown to have a significant off-target effect: the inhibition of mitochondrial respiratory chain Complex I.^{[1][2][3][4]} This interference with cellular respiration leads to a decrease in ATP production and a subsequent increase in the cellular AMP:ATP and ADP:ATP ratios.^{[5][6]} This change in the cellular energy status is a classic activator of AMPK, which acts as a cellular energy sensor.^{[5][6]}

The activation of AMPK by PF-4708671 occurs independently of its action on S6K1.^{[2][3]} In fact, studies have demonstrated that this AMPK activation can be observed in cells that lack

S6K1 and can occur rapidly, sometimes even preceding the inhibition of S6K1's downstream targets.^{[3][7]}

Experimental Workflow for Troubleshooting





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